

# 3-Amino-5-bromo-N-ethylbenzamide: Operational Disposal Guide

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## Compound of Interest

Compound Name: 3-Amino-5-bromo-N-ethylbenzamide

CAS No.: 1373233-48-7

Cat. No.: B581699

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## Executive Summary

Treat **3-Amino-5-bromo-N-ethylbenzamide** as Hazardous Halogenated Organic Waste.

Due to the presence of the bromine atom and the amide/amine functionality, this compound requires specific segregation from non-halogenated solvents and strong acids. The primary disposal route is high-temperature incineration at a permitted facility equipped with acid gas scrubbers. Do not dispose of down the drain or via evaporative methods.[2]

## Chemical Profile & Hazard Identification

Before handling waste, verify the chemical identity to ensure this protocol matches your specific inventory.

Property	Data
Chemical Name	3-Amino-5-bromo-N-ethylbenzamide
CAS Number	1373233-48-7
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrN <sub>2</sub> O
Physical State	Solid (typically off-white powder)
Primary Hazards	Irritant / Harmful (H302, H315, H319, H335).[1] Causes skin/eye irritation; harmful if swallowed. [3][4]
Reactivity	Incompatible with Strong Acids & Oxidizers. The amine group is basic; the amide is susceptible to hydrolysis under extreme pH.

## Waste Classification Logic

As a Senior Application Scientist, I advise classifying this waste based on its functional groups rather than just its toxicity. This "Functional Classification" ensures safety during storage and transport.

### A. The "Halogen Rule" (Bromine Content)

Because this molecule contains Bromine (Br), it cannot be mixed with non-halogenated solvent waste (e.g., pure acetone, ethanol, or methanol waste streams) intended for fuel blending.

- Reasoning: Combustion of brominated compounds generates hydrogen bromide (HBr) and potentially brominated dioxins. Standard fuel blending kilns may not have the required scrubbers to handle these acid gases, leading to regulatory fines and equipment corrosion.
- Action: Segregate into the "Halogenated Waste" stream.

### B. The "Amine Rule" (Basic Nitrogen)

The free amino group (-NH<sub>2</sub>) makes this compound weakly basic.

- Reasoning: Mixing amines with strong acid wastes (e.g., Nitric Acid, Sulfuric Acid) can result in exothermic neutralization or, in the case of Nitric Acid, potentially unstable nitration byproducts.
- Action: Keep separate from "Acidic Waste" streams.

## Step-by-Step Disposal Protocol

### Scenario A: Disposal of Pure Solid Substance

Use this protocol for expired shelf stock or surplus solid material.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar with a screw-top lid.<sup>[1]</sup> Ensure the container is compatible with halogenated organics (HDPE is standard).
- Packaging: Transfer the solid chemical into the waste container. If the original container is intact and small (<500g), you may place the entire original container inside a larger "Lab Pack" drum.
- Labeling: Apply a hazardous waste label immediately.
  - Constituents: "**3-Amino-5-bromo-N-ethylbenzamide**" (Do not use abbreviations).<sup>[1][5]</sup>
  - Hazard Checkbox: Mark "Toxic" and "Irritant."
- Storage: Store in a Satellite Accumulation Area (SAA) away from oxidizers.

### Scenario B: Disposal of Liquid Solutions (HPLC Waste/Mother Liquor)

Use this protocol for reaction mixtures or dissolved samples.

- Segregation: Pour into the Halogenated Solvent waste carboy.
  - Critical Check: Ensure the carboy does not contain strong acids.<sup>[3]</sup>
- Compatibility: If the solvent system contains >5% water, verify that the carboy is not designated for "Water Reactive" waste (unlikely for this compound, but good practice).

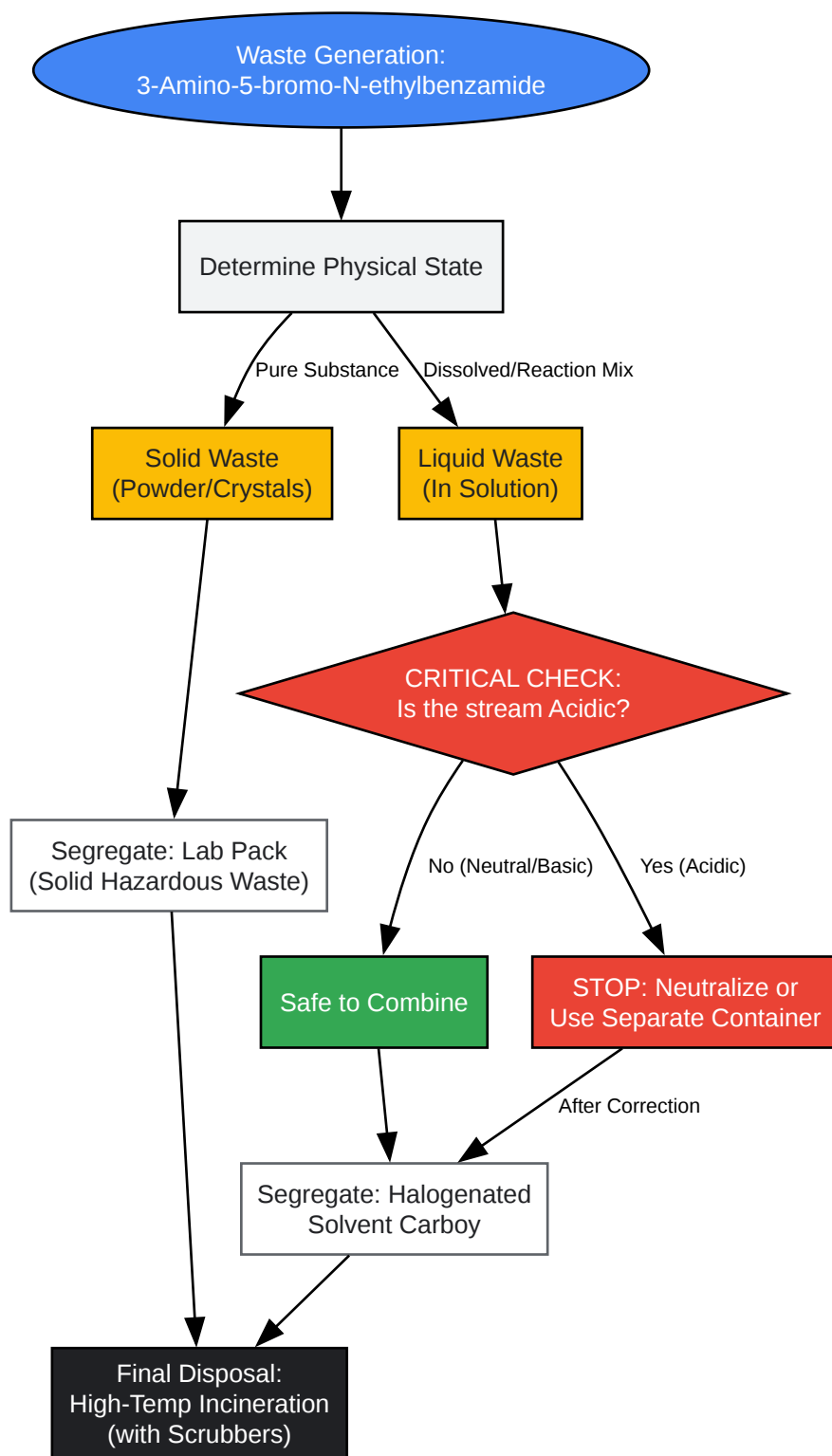
- Labeling: Update the carboy log sheet.
  - Entry: "Halogenated Organics (Trace **3-Amino-5-bromo-N-ethylbenzamide**)."

## Scenario C: Empty Container Disposal

- Triple Rinse: Rinse the empty original container three times with a solvent capable of dissolving the residue (e.g., Ethanol or Acetone).
- Rinsate Disposal: Pour the rinsate into the Halogenated Solvent waste carboy (due to the dissolved bromine compound).
- Defacement: Deface the original label using a marker or scraper.
- Trash: Once triple-rinsed and defaced, the container can typically be discarded in regular lab trash (verify with local EHS regulations).

## Decision Tree & Workflow (Visualization)

The following diagram outlines the decision logic for disposing of **3-Amino-5-bromo-N-ethylbenzamide** to ensure compliance and safety.



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Figure 1: Operational decision tree for segregating **3-Amino-5-bromo-N-ethylbenzamide** waste streams.

## Regulatory Framework (RCRA & DOT)

While **3-Amino-5-bromo-N-ethylbenzamide** is not explicitly named on the EPA P-list or U-list, it is regulated based on its characteristics and chemical class.<sup>[1]</sup>

- RCRA (Resource Conservation and Recovery Act):
  - Status: Likely a Characteristic Hazardous Waste if it exhibits toxicity (D0xx) upon leaching.
  - Best Practice: Due to the high cost of testing for specific toxicity characteristics, industry standard is to manage it as Hazardous Waste by default.
  - Waste Code: If mixed with spent halogenated solvents (e.g., DCM, Chloroform), the mixture carries the F002 code. If pure, it is generally assigned a loose "lab pack" code by the disposal vendor (e.g., D001 if ignitable carrier, or general toxic codes).
- DOT (Department of Transportation):<sup>[3]</sup>
  - Shipping Name: If shipping pure waste, it often falls under UN 2811, Toxic solids, organic, n.o.s. (**3-Amino-5-bromo-N-ethylbenzamide**).<sup>[1]</sup>
  - Packing Group: III (Low to Medium Danger) - Always verify LD50 data on your specific vendor SDS.

## Emergency Spill Response

In the event of a benchtop spill:

- Isolate: Alert nearby personnel.
- PPE: Wear nitrile gloves, lab coat, and safety goggles. If powder is fine/dusty, use a N95 or P100 respirator to prevent inhalation.
- Containment:
  - Solid: Gently sweep up using a brush and dustpan. Avoid generating dust.<sup>[3][4][6]</sup>
  - Liquid: Absorb with vermiculite, sand, or commercial spill pads.

- Clean Up: Wipe the area with a soap and water solution. Place all cleanup materials (pads, gloves) into the Solid Hazardous Waste container.

## References

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